

Ethyl 3-bromobenzoate: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: *Ethyl 3-bromobenzoate*

Cat. No.: *B1584782*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyl 3-bromobenzoate is a valuable and versatile building block in organic synthesis, primarily utilized in the construction of complex molecular architectures. Its utility stems from the presence of a bromine atom on the aromatic ring, which serves as a handle for a wide array of cross-coupling reactions, and an ethyl ester group that can be further manipulated. This guide provides a comprehensive overview of its properties, key synthetic applications, and detailed experimental protocols.

Physicochemical and Spectroscopic Properties

Ethyl 3-bromobenzoate is a liquid at room temperature.^[1] Its key properties are summarized in the table below. Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are readily available in various chemical databases.^{[2][3][4][5]}

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₂ ^[6]
Molecular Weight	229.07 g/mol ^[1]
CAS Number	24398-88-7 ^[1]
Appearance	Liquid ^[1]
Boiling Point	130-131 °C at 12 mmHg ^[1]
Density	1.431 g/mL at 25 °C ^[1]
Refractive Index (n ₂₀ /D)	1.541 ^[1]
InChI Key	QAUASTLEZAPQTB-UHFFFAOYSA-N ^[1]
SMILES String	CCOC(=O)c1ccccc(Br)c1 ^[1]

Core Applications in Palladium-Catalyzed Cross-Coupling Reactions

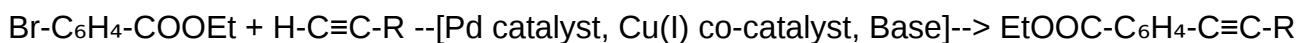
The bromine substituent on **ethyl 3-bromobenzoate** makes it an ideal substrate for numerous palladium-catalyzed cross-coupling reactions, which are fundamental transformations in the synthesis of pharmaceuticals and functional materials.

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between organoboron compounds and organic halides.^[7] When **ethyl 3-bromobenzoate** is reacted with an arylboronic acid, it yields 3-arylbenzoate derivatives, which are precursors to a wide range of biologically active molecules.^{[7][8]}

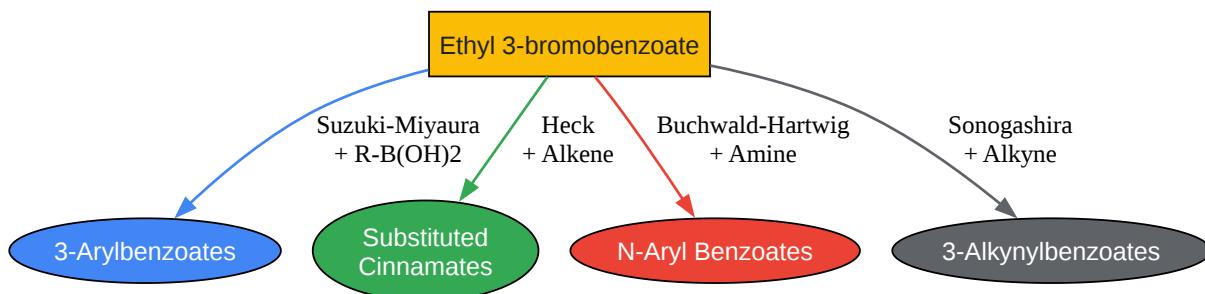
General Reaction Scheme:

The Heck reaction facilitates the coupling of aryl halides with alkenes, providing a powerful method for the synthesis of substituted olefins.^{[9][10]} The reaction of **ethyl 3-bromobenzoate** with various alkenes leads to the formation of substituted ethyl cinnamate derivatives.

General Reaction Scheme:



General experimental workflow for a Suzuki-Miyaura coupling reaction.



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Synthetic transformations of **ethyl 3-bromobenzoate**.

Safety and Handling

Ethyl 3-bromobenzoate should be handled in a well-ventilated area, and personal protective equipment such as gloves and safety glasses should be worn. [11] It is important to avoid contact with skin and eyes. [11] In case of contact, wash the affected area with plenty of water. [12] Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. [11] For detailed safety information, consult the Safety Data Sheet (SDS). [11][12][13]

Conclusion

Ethyl 3-bromobenzoate is a cornerstone building block for the synthesis of a diverse array of organic compounds. Its ability to participate in a multitude of palladium-catalyzed cross-coupling reactions makes it an invaluable tool for medicinal chemists and materials scientists. The reliable and versatile reactivity of this compound will undoubtedly continue to facilitate the discovery and development of novel molecules with significant applications.

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